

An In-depth Technical Guide to the Thermodynamic Properties of 4-Nonanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nonanone

Cat. No.: B1580890

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of **4-nonanone** (also known as propyl amyl ketone). The information is compiled from various scientific databases and literature, offering a valuable resource for professionals in research, development, and quality control. This document presents quantitative data in structured tables, details relevant experimental protocols for the determination of these properties, and includes a logical workflow diagram for clarity.

Core Thermodynamic and Physical Properties of 4-Nonanone

4-Nonanone (CAS: 4485-09-0, Molecular Formula: $C_9H_{18}O$) is an aliphatic ketone.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Its thermodynamic and physical properties are crucial for a variety of applications, including its use as a solvent, a flavoring agent, and an intermediate in organic synthesis.[\[2\]](#)[\[5\]](#)

Quantitative Data Summary

The following tables summarize the key thermodynamic and physical properties of **4-nonanone**. It is important to note that some of the reported values, particularly for thermodynamic properties like enthalpy of formation, are estimated using computational methods such as the Joback method, while others are experimentally determined.

Property	Value	Units	Reference(s)
Molecular Weight	142.24	g/mol	[1][6]
Boiling Point	187 - 190	°C	[7][8][9]
Melting Point	-18.52 (estimate)	°C	[7][8][10]
Density	0.816 - 0.8257	g/cm ³ at 20-25°C	[7][8][9][10][11]
Flash Point	61.11 - 61.4	°C	[7][8][11]
Refractive Index	1.416 - 1.422	at 20°C	[7][8][11]

Table 1: Physical Properties of **4-Nonanone**

Property	Value	Units	Method	Reference(s)
Standard Enthalpy of Formation (gas, $\Delta fH^\circ_{\text{gas}}$)	-341.67	kJ/mol	Joback Method	[12] [13]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	42.37	kJ/mol	Joback Method	[12] [13]
Enthalpy of Fusion ($\Delta_{\text{fus}}H^\circ$)	20.66	kJ/mol	Joback Method	[12] [13]
Ideal Gas Heat Capacity (C _{p,gas})	See Table 3	J/mol·K	Joback Method	[12]
Vapor Pressure	0.553 - 0.6	mmHg at 25°C	Estimated/Predicted	[7] [8] [11]
Critical Temperature (T _c)	643.70 ± 0.30	K		[12]
Critical Pressure (P _c)	2453.17	kPa	Joback Method	[12] [13]
Critical Volume (V _c)	0.545	m ³ /kmol	Joback Method	[12]

Table 2: Thermodynamic Properties of **4-Nonanone**

Temperature (K)	Ideal Gas Heat Capacity (Cp,gas) (J/mol·K)
459.19	297.72
488.21	311.23
517.23	324.21
546.25	336.66
575.27	348.60
604.29	360.04
633.31	370.99

Table 3: Temperature-Dependent Ideal Gas Heat Capacity of **4-Nonanone** (Joback Method) [\[12\]](#)

Experimental Protocols for Thermodynamic Property Determination

While specific experimental data for every thermodynamic property of **4-nonanone** is not readily available in the public domain, the following are detailed methodologies for key experiments that are broadly applicable to organic liquids like ketones.

Enthalpy of Formation: Combustion Calorimetry

The standard enthalpy of formation of an organic compound is typically determined experimentally via combustion calorimetry.

Principle: The heat of combustion (ΔcH°) is measured by burning a known mass of the substance in a high-pressure oxygen atmosphere within a sealed container (a "bomb"). The heat released is absorbed by a surrounding water bath of known heat capacity, and the temperature change is precisely measured. The standard enthalpy of formation (ΔfH°) is then calculated using Hess's Law, relating the heat of combustion to the known standard enthalpies of formation of the combustion products (CO_2 and H_2O).

Methodology:

- Sample Preparation: A precise mass of high-purity **4-nonanone** is placed in a sample holder within a constant-volume bomb calorimeter.
- Pressurization: The bomb is sealed and pressurized with pure oxygen to approximately 30 atm.
- Immersion: The bomb is placed in a well-insulated water bath (the calorimeter) equipped with a high-precision thermometer.
- Ignition: The sample is ignited electrically.
- Temperature Measurement: The temperature of the water bath is recorded before and after combustion, with corrections made for heat exchange with the surroundings.
- Calculation: The heat of combustion is calculated from the temperature rise and the total heat capacity of the calorimeter system (which is predetermined using a standard substance with a known heat of combustion, such as benzoic acid).[14] The standard enthalpy of formation is then derived from the heat of combustion.

Vapor Pressure: Ebulliometry or Static Method

The relationship between vapor pressure and temperature is crucial for understanding volatility and boiling behavior.

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. By measuring the boiling point at various controlled pressures, the vapor pressure curve can be constructed.

Methodology (Comparative Ebulliometry):

- Apparatus: A comparative ebulliometer consists of two interconnected boilers, one for the sample (**4-nonanone**) and one for a reference substance with a well-known vapor pressure-temperature relationship (e.g., water).[15]
- Pressure Control: The system is connected to a pressure control system, allowing for precise adjustment of the system pressure.

- Heating and Equilibrium: Both the sample and the reference substance are heated to their boiling points under a set pressure.
- Temperature Measurement: High-precision thermometers measure the boiling temperatures of both the sample and the reference substance. The temperature of the reference substance accurately determines the system pressure.
- Data Collection: The boiling temperature of **4-nonanone** is recorded at various pressures, yielding a set of vapor pressure-temperature data points.

Melting Point and Enthalpy of Fusion: Differential Scanning Calorimetry (DSC)

DSC is a powerful technique for determining the melting point and the enthalpy of fusion (the energy required to melt the solid).

Principle: DSC measures the difference in heat flow between a sample and a reference material as a function of temperature. When the sample undergoes a phase transition, such as melting, it absorbs heat, resulting in a detectable endothermic peak on the DSC thermogram.

Methodology:

- **Sample Preparation:** A small, precisely weighed amount of solidified **4-nonanone** (a few milligrams) is sealed in an aluminum pan. An empty sealed pan is used as a reference.
- **Instrumentation:** The sample and reference pans are placed in the DSC instrument.
- **Temperature Program:** The instrument heats the sample and reference at a constant, controlled rate.
- **Data Acquisition:** The differential heat flow between the sample and the reference is recorded as a function of temperature.
- **Analysis:** The melting point is determined from the onset temperature of the melting peak. [16] The area under the peak is integrated to determine the enthalpy of fusion ($\Delta_{\text{fus}}H$). [12] [16] The instrument is calibrated using standard materials with known melting points and enthalpies of fusion.

Specific Heat Capacity: Calorimetry

The specific heat capacity is the amount of heat required to raise the temperature of a unit mass of a substance by one degree.

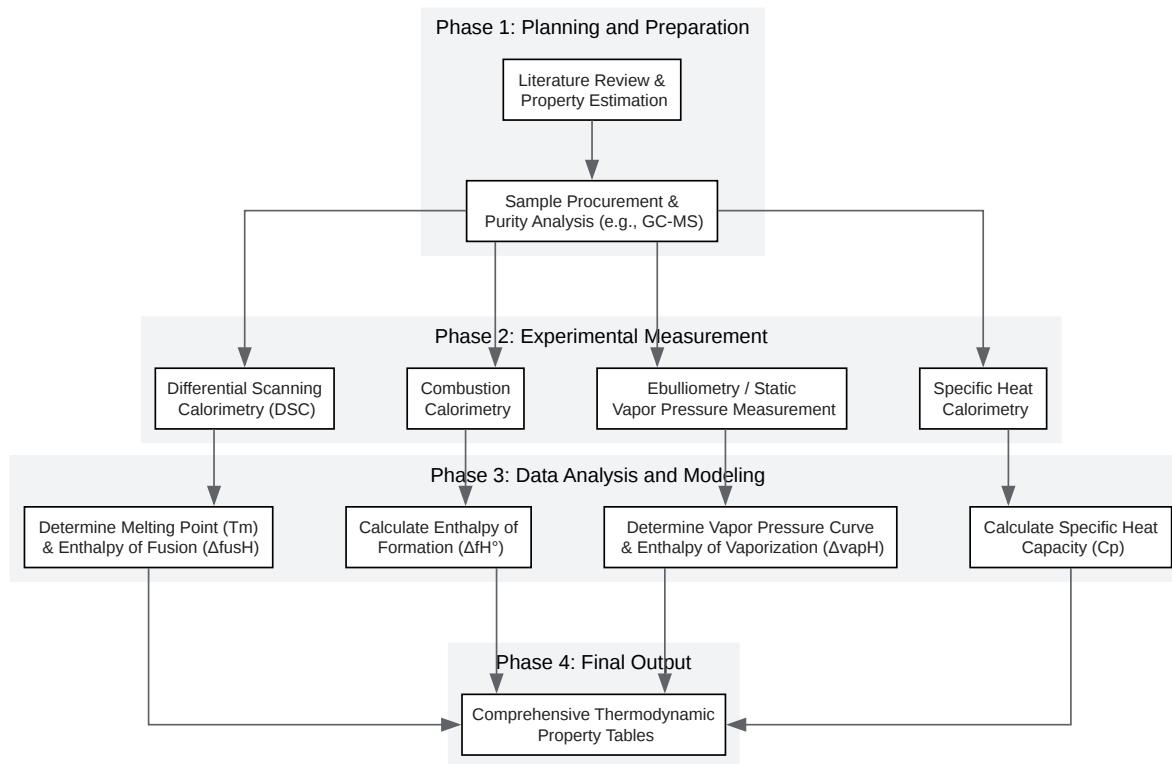
Principle: A known mass of the liquid is heated with a known quantity of electrical energy, and the resulting temperature change is measured.

Methodology:

- Apparatus: A known mass of **4-nonanone** is placed in a well-insulated calorimeter equipped with an electrical heater and a precision thermometer.
- Heating: A constant, known electrical power (Voltage x Current) is supplied to the heater for a measured period.
- Temperature Measurement: The temperature of the liquid is recorded at regular intervals before, during, and after heating to correct for any heat loss to the surroundings.
- Calculation: The specific heat capacity is calculated from the electrical energy supplied, the mass of the liquid, and the observed temperature change, after accounting for the heat capacity of the calorimeter itself.

Logical Workflow for Thermodynamic Property Determination

The following diagram illustrates a generalized workflow for the experimental determination and analysis of the thermodynamic properties of a liquid organic compound like **4-nonanone**.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the determination of thermodynamic properties.

This guide provides a foundational understanding of the thermodynamic properties of **4-nonanone**. For applications requiring high precision, it is recommended to consult critically evaluated data from sources such as the National Institute of Standards and Technology (NIST) or to perform direct experimental measurements.[\[2\]](#)[\[6\]](#)[\[8\]](#)[\[17\]](#)[\[18\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Joback method - Wikipedia [en.wikipedia.org]
- 2. 4-Nonanone [webbook.nist.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. 4-Nonanone | C9H18O | CID 78236 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-NONANONE | 4485-09-0 [amp.chemicalbook.com]
- 6. 4-Nonanone [webbook.nist.gov]
- 7. scribd.com [scribd.com]
- 8. WTT- Under Construction Page [wtt-pro.nist.gov]
- 9. physicsmax.com [physicsmax.com]
- 10. Joback Group Contribution Method (thermo.group_contribution.joback) — Thermo 0.6.0 documentation [thermo.readthedocs.io]
- 11. EXPERIMENT 11: VAPOUR PRESSURE – PROCTECH 2CE3 Lab Manual [ecampusontario.pressbooks.pub]
- 12. calnesis.com [calnesis.com]
- 13. 4-Nonanone (CAS 4485-09-0) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 14. chem.libretexts.org [chem.libretexts.org]
- 15. books.rsc.org [books.rsc.org]
- 16. analyzing-testing.netzsch.com [analyzing-testing.netzsch.com]
- 17. 4-Nonanone [webbook.nist.gov]
- 18. 4-Nonanone [webbook.nist.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermodynamic Properties of 4-Nonanone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1580890#4-nonanone-thermodynamic-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com